

# Carbetocin Acetate: A Technical Guide to Structure, Function, and Molecular Pharmacology

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carbetocin acetate

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## Abstract

**Carbetocin acetate** is a long-acting synthetic analogue of the human hormone oxytocin, utilized primarily for the prevention of postpartum hemorrhage (PPH). Its structural modifications confer a significantly longer half-life and greater receptor selectivity compared to endogenous oxytocin. This technical guide provides an in-depth analysis of the structure, function, and molecular pharmacology of **carbetocin acetate**. It includes a comprehensive summary of its binding affinity and pharmacokinetic properties, detailed protocols for key experimental assays, and visualizations of its signaling pathways and experimental workflows.

## Structure of Carbetocin Acetate

Carbetocin is an octapeptide analogue of oxytocin. The chemical modifications from native oxytocin include the deamination of the N-terminal cysteine, the substitution of the disulfide bridge with a thioether linkage, and the methylation of the tyrosine at position 2. These changes contribute to its increased resistance to enzymatic degradation and prolonged duration of action.

### Chemical and Physical Properties

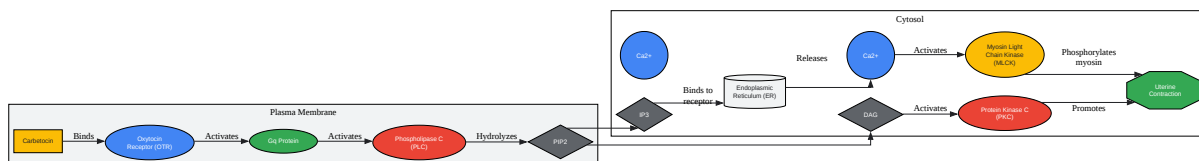
Property	Value
Chemical Formula	C47H73N11O14S[1]
Molecular Weight	1048.22 g/mol (acetate salt)[1][2]
Amino Acid Sequence	[But1-Cys6] But-Tyr(Me)-Ile-Gln-Asn-Cys-Pro-Leu-Gly-NH2[3]
IUPAC Name	(S)-1-((3R,6S,9S,12S,15S)-6-(2-amino-2-oxoethyl)-9-(3-amino-3-oxopropyl)-12-((S)-sec-butyl)-15-(4-methoxybenzyl)-5,8,11,14,17-pentaoxo-1-thia-4,7,10,13,16-pentaazacycloicosane-3-carbonyl)-N-((S)-1-((2-amino-2-oxoethyl)amino)-4-methyl-1-oxopentan-2-yl)pyrrolidine-2-carboxamide acetate[1]
CAS Number	1631754-28-3 (acetate salt)[1]

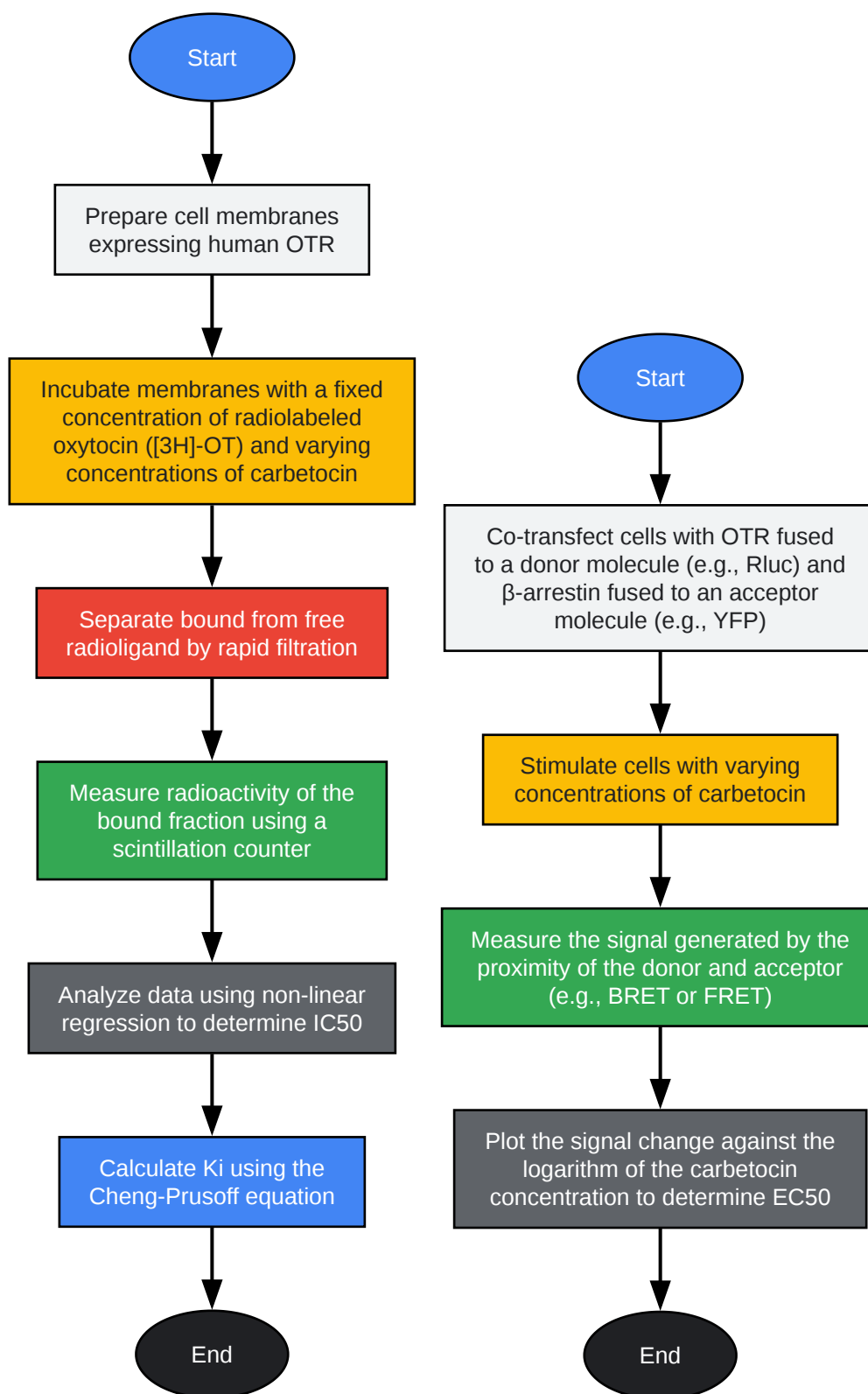
## Function and Mechanism of Action

**Carbetocin acetate** is a selective agonist of the oxytocin receptor (OTR), a G-protein coupled receptor (GPCR).[4] Its primary physiological effect is to induce powerful and sustained contractions of the uterine smooth muscle, thereby preventing uterine atony, the leading cause of postpartum hemorrhage.[5]

## Oxytocin Receptor Signaling Pathway

Upon binding to the OTR, carbetocin initiates a conformational change in the receptor, leading to the activation of the Gαq subunit of the heterotrimeric G-protein complex.[4] This triggers a downstream signaling cascade as depicted below.





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## References

- 1. Pharmacokinetics of carbetocin, a long-acting oxytocin analogue, in nonpregnant women | Semantic Scholar [semanticscholar.org]
- 2. portal.research.lu.se [portal.research.lu.se]
- 3. Radioligand displacement assay for the human receptors [bio-protocol.org]
- 4. Use of BRET to Measure  $\beta$ -Arrestin Recruitment at Oxytocin and Vasopressin Receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Oxytocin receptor binding and uterotonic activity of carbetocin and its metabolites following enzymatic degradation - PubMed [pubmed.ncbi.nlm.nih.gov]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)